

Application Notes: Radioimmunoassay for Serum Digoxin Levels

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Compound of Interest

Compound Name: *Lanacor*

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These application notes provide a detailed protocol for the quantitative determination of digoxin levels in human serum using a competitive radioimmunoassay (RIA). This method is suitable for monitoring therapeutic drug levels, assessing potential toxicity, and pharmacokinetic studies.

Principle of the Assay

The radioimmunoassay for digoxin is a competitive binding assay. It relies on the competition between unlabeled digoxin present in the patient's serum and a fixed amount of radiolabeled digoxin (e.g., ^{125}I -digoxin) for a limited number of binding sites on a specific anti-digoxin antibody. As the concentration of unlabeled digoxin in the serum increases, the amount of radiolabeled digoxin that can bind to the antibody decreases. By measuring the radioactivity of the antibody-bound fraction, the concentration of digoxin in the serum can be determined by comparing it to a standard curve generated with known concentrations of digoxin.^{[1][2][3]}

Materials and Reagents

The following table lists the typical materials and reagents required for a digoxin RIA.

Reagent/Material	Description
Digoxin Standards	Serum-based standards with known concentrations of digoxin (e.g., 0, 0.5, 1.0, 2.0, 4.0, 8.0 ng/mL).[1]
¹²⁵ I-Digoxin (Tracer)	A solution of digoxin labeled with Iodine-125.
Anti-Digoxin Antiserum	A solution containing a limited amount of rabbit anti-digoxin antibodies.[1]
Phosphate Buffered Saline (PBS)	pH 7.4. Used as a diluent and for washing.
Dextran-Coated Charcoal	A suspension used to separate free digoxin from antibody-bound digoxin.[2]
Patient Serum Samples	Serum collected from patients, with precautions to avoid hemolysis and lipemia.[4]
Control Sera	Lyophilized serum controls with low, medium, and high digoxin concentrations.
Polystyrene Test Tubes	12 x 75 mm tubes for the assay.[2]
Pipettes and Pipette Tips	Calibrated micropipettes for accurate liquid handling.
Centrifuge	Refrigerated centrifuge capable of 2000-3000 x g.
Gamma Counter	For measuring the radioactivity of ¹²⁵ I.

Experimental Protocol

This protocol outlines the steps for performing a radioimmunoassay to measure serum digoxin levels.

Assay Preparation

- Allow all reagents and patient samples to reach room temperature (20-25°C) before use.

- Label polystyrene test tubes in duplicate for blanks, standards, controls, and patient samples.

Assay Procedure

The following table details the steps for the radioimmunoassay procedure.

Step	Procedure	Volume (μL)	Incubation Time	Incubation Temperature (°C)
1	Pipette Standards, Controls, and Patient Samples into the corresponding labeled tubes.	50	N/A	N/A
2	Add ¹²⁵ I-Digoxin (Tracer) to all tubes.	10	N/A	N/A
3	Add Anti-Digoxin Antiserum to all tubes except the blanks.	10	N/A	N/A
4	Vortex all tubes gently to mix the contents.	N/A	N/A	N/A
5	Incubate the tubes.	N/A	20-30 minutes[5]	20[5]
6	Add cold Dextran-Coated Charcoal to all tubes.	500	N/A	N/A
7	Vortex all tubes immediately after adding the charcoal.	N/A	N/A	N/A
8	Incubate the tubes in an ice bath.	N/A	10 minutes	2-8

9	Centrifuge the tubes to pellet the charcoal.	N/A	15 minutes	2-8
10	Immediately decant the supernatant into clean, labeled tubes for counting.	N/A	N/A	N/A
11	Count the radioactivity in the supernatant of each tube for 1 minute using a gamma counter.	N/A	N/A	N/A

Data Analysis

- Calculate the average counts per minute (CPM) for each set of duplicate tubes.
- Subtract the average CPM of the blank tubes from the average CPM of all other tubes.
- Calculate the percentage of bound radiolabel (%B/B₀) for each standard, control, and sample using the following formula: $\%B/B_0 = (\text{Net CPM of Standard, Control, or Sample} / \text{Net CPM of Zero Standard}) \times 100$
- Plot a standard curve of %B/B₀ versus the digoxin concentration of the standards on semi-log graph paper.
- Determine the digoxin concentration of the patient samples and controls by interpolating their %B/B₀ values from the standard curve.

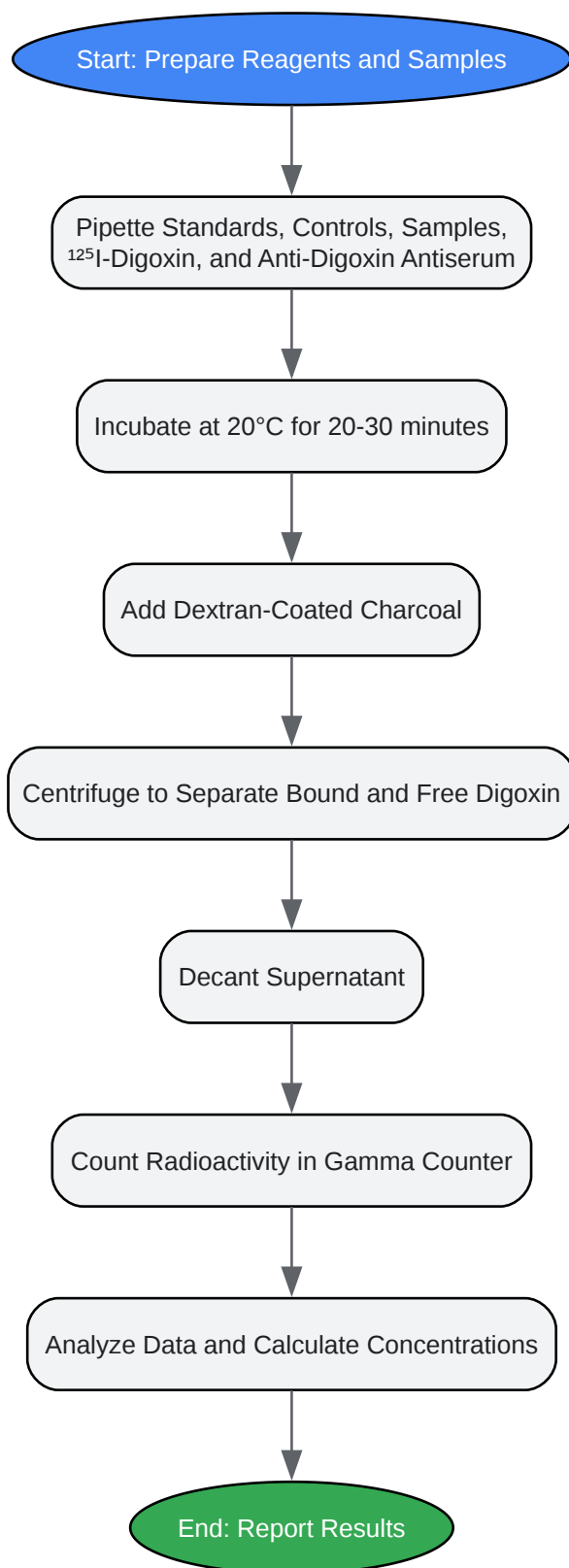
Expected Results

The therapeutic range for digoxin is typically narrow, and serum concentrations can vary between individuals.^[6]

Status	Serum Digoxin Level (ng/mL)
Therapeutic Range	0.5 - 2.0[6]
Potentially Toxic	> 2.0[6][7]
Arrhythmias in some patients	2.0 - 4.0[6]

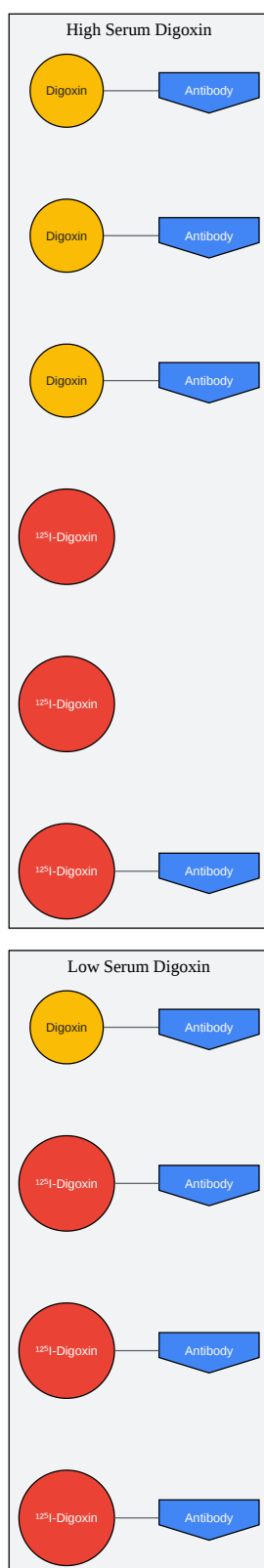
Visualizing the Workflow and Principle

The following diagrams illustrate the experimental workflow and the competitive binding principle of the digoxin radioimmunoassay.



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Caption: Experimental workflow for digoxin radioimmunoassay.



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Caption: Principle of competitive binding in digoxin RIA.

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